

In-Depth Technical Guide: 1-Pentamine, 5-(triethoxysilyl)-

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Compound of Interest

Compound Name: 1-Pentamine, 5-(triethoxysilyl)-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Pentamine, 5-(triethoxysilyl)-**, a bifunctional organosilane compound with significant applications in materials science and burgeoning potential in the field of drug development. This document details its chemical identity, physicochemical properties, relevant experimental protocols for nanoparticle functionalization, and explores its role in enhancing cellular uptake for targeted drug delivery.

Chemical Identity and Synonyms

1-Pentamine, 5-(triethoxysilyl)- is an aminosilane coupling agent characterized by a pentamine functional group and a triethoxysilyl group. This dual functionality allows it to act as a molecular bridge between organic and inorganic materials.

Common Synonyms and Identifiers:

- (5-AMINOPENTYL)TRIETHOXYSILANE[1]
- 5-triethoxysilylpentan-1-amine[2]
- CAS Number: 1067-48-7[1][2]
- Molecular Formula: C₁₁H₂₇NO₃Si[1][2]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1-Pentanamine, 5-(triethoxysilyl)-** is essential for its application in research and development. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Weight	249.42 g/mol	[2]
CAS Number	1067-48-7	[1][2]
Molecular Formula	C ₁₁ H ₂₇ NO ₃ Si	[1][2]
Boiling Point	Not explicitly available	
Density	Not explicitly available	
Refractive Index	Not explicitly available	

Note: Specific values for boiling point, density, and refractive index for **1-Pentanamine, 5-(triethoxysilyl)-** are not readily available in the searched literature. These properties are typically determined experimentally by chemical suppliers and may be available on specific technical data sheets.

Role in Drug Development and Nanoparticle Functionalization

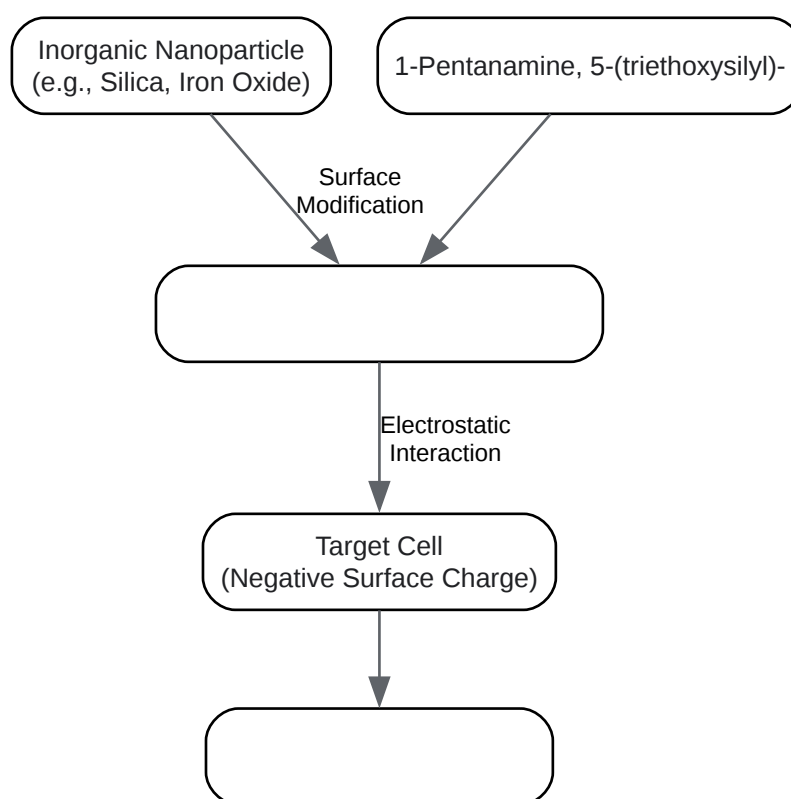
The primary application of **1-Pentanamine, 5-(triethoxysilyl)-** in the biomedical field is as a surface modification agent for nanoparticles. Its amine-terminated alkane chain provides a reactive handle for the covalent attachment of targeting ligands, drugs, or imaging agents, while the triethoxysilyl group allows for robust anchoring to the surface of inorganic nanoparticles, such as silica or iron oxide.

The presence of the primary amine group is particularly advantageous for biological applications. At physiological pH, the amino group can be protonated, imparting a positive surface charge to the functionalized nanoparticles. This positive charge enhances the interaction with the negatively charged cell membrane, thereby promoting cellular uptake.[3]

While specific signaling pathways directly modulated by **1-Pentanamine, 5-(triethoxysilyl)-** have not been identified in the current literature, the enhanced cellular uptake facilitated by aminosilane coatings is a critical first step in many targeted drug delivery systems. The subsequent biological activity is then dictated by the payload delivered by the nanoparticle.

Logical Relationship: Surface Functionalization to Cellular Uptake

The following diagram illustrates the logical flow from nanoparticle surface modification with **1-Pentanamine, 5-(triethoxysilyl)-** to enhanced cellular interaction.



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Caption: From Nanoparticle to Cell: A Surface Modification Workflow.

Experimental Protocols

The following section details a generalized experimental protocol for the surface functionalization of silica nanoparticles with **1-Pentanamine, 5-(triethoxysilyl)-**. This protocol

is a composite of standard procedures in the field and should be optimized for specific nanoparticle systems and intended applications.

Materials

- Silica Nanoparticles (or other inorganic nanoparticles with surface hydroxyl groups)
- **1-Pentanamine, 5-(triethoxysilyl)-**
- Anhydrous Ethanol
- Toluene (or other suitable anhydrous solvent)
- Ammonia solution (for Stöber synthesis of silica nanoparticles, if applicable)
- Deionized Water
- Centrifuge
- Ultrasonicator

Synthesis of Silica Nanoparticles (Stöber Method - Optional)

For researchers preparing their own silica nanoparticles, the Stöber method is a common approach.

- Prepare a solution of ethanol, deionized water, and ammonia.
- To this solution, add tetraethyl orthosilicate (TEOS) dropwise while stirring vigorously.
- Allow the reaction to proceed for several hours to form silica nanoparticles.
- Collect the nanoparticles by centrifugation and wash several times with ethanol and deionized water to remove unreacted reagents.

Surface Functionalization with **1-Pentanamine, 5-(triethoxysilyl)-**

This procedure describes the post-synthesis grafting of the aminosilane onto the nanoparticle surface.

- Disperse the prepared silica nanoparticles in anhydrous ethanol or toluene using ultrasonication to ensure a homogenous suspension.
- In a separate container, prepare a solution of **1-Pentanamine, 5-(triethoxysilyl)-** in the same anhydrous solvent. The concentration will need to be optimized based on the surface area of the nanoparticles and the desired grafting density.
- Add the aminosilane solution to the nanoparticle suspension dropwise while stirring.
- Allow the reaction to proceed at room temperature or with gentle heating (e.g., 40-60 °C) for a defined period (typically several hours to overnight). The reaction should be carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent premature hydrolysis of the silane in the presence of atmospheric moisture.
- After the reaction is complete, collect the functionalized nanoparticles by centrifugation.
- Wash the nanoparticles multiple times with the reaction solvent to remove any unreacted aminosilane.
- Perform a final wash with ethanol and then dry the functionalized nanoparticles under vacuum.

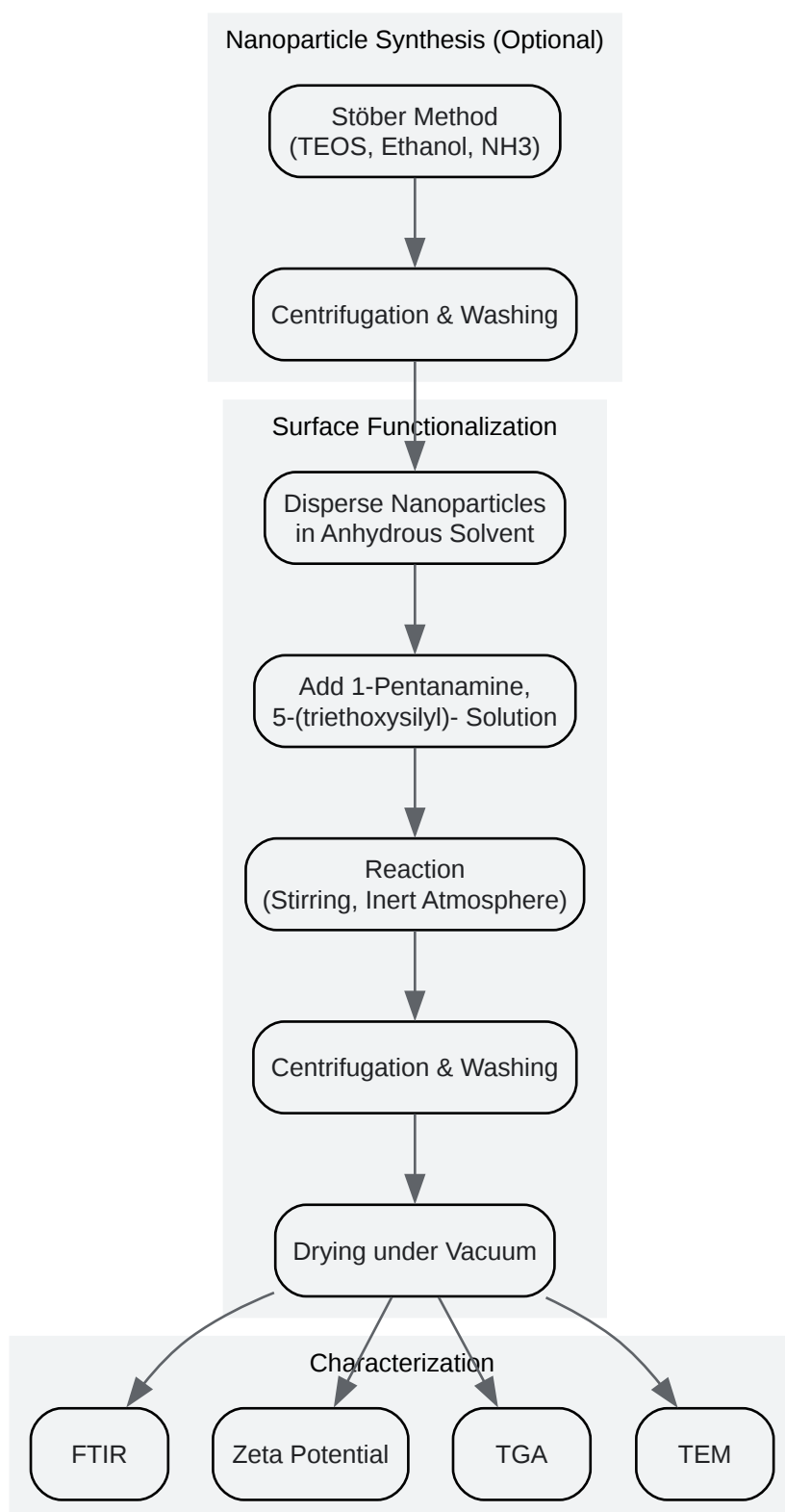
Characterization of Functionalized Nanoparticles

- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the presence of the amine and alkyl groups from the silane on the nanoparticle surface.
- Zeta Potential Measurement: To determine the surface charge of the nanoparticles before and after functionalization. A positive shift in the zeta potential is expected after aminosilane coating.
- Thermogravimetric Analysis (TGA): To quantify the amount of silane grafted onto the nanoparticle surface.

- Transmission Electron Microscopy (TEM): To visualize the morphology of the nanoparticles and ensure they have not aggregated during the functionalization process.

Experimental Workflow Diagram

The following diagram outlines the key steps in the experimental workflow for creating and characterizing amine-functionalized nanoparticles.



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Caption: Workflow for Nanoparticle Functionalization and Characterization.

Safety Information

1-Pentanamine, 5-(triethoxysilyl)- is a chemical that requires careful handling. Based on available safety data for similar aminosilanes, it should be considered corrosive and potentially harmful.

- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid contact with skin and eyes.
- **Storage:** Store in a cool, dry place away from moisture, as the triethoxysilyl group is susceptible to hydrolysis. Keep the container tightly sealed.
- **In case of contact:** In case of skin or eye contact, flush immediately with copious amounts of water and seek medical attention.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the SDS before handling this chemical.

Conclusion

1-Pentanamine, 5-(triethoxysilyl)- is a valuable tool for researchers in drug development and materials science. Its ability to functionalize the surface of nanoparticles and enhance their interaction with cells opens up numerous possibilities for the design of advanced drug delivery systems. A thorough understanding of its properties and careful adherence to experimental protocols are crucial for successful and safe implementation in the laboratory. Further research into the specific biological interactions of nanoparticles functionalized with this compound is warranted to fully elucidate its potential in targeted therapeutics.

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